

# Proper Disposal Procedures for R1-11 (Trichlorofluoromethane)

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## Compound of Interest

Compound Name: R1-11

Cat. No.: B12367100

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This document provides essential safety and logistical information for the proper disposal of **R1-11**, also known as Trichlorofluoromethane (CFC-11). The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. Adherence to these guidelines is critical for researchers, scientists, and drug development professionals handling this substance.

## Safety and Handling Precautions

**R1-11** is a colorless, volatile liquid with a faint, sweetish odor.<sup>[1][2]</sup> While non-flammable, it poses health hazards through inhalation and can displace oxygen, leading to asphyxiation in confined spaces.<sup>[1][2]</sup> High-level exposure may cause central nervous system depression, dizziness, and cardiac arrhythmia.<sup>[1][2]</sup> Direct contact with the liquid can cause skin and eye irritation or frostbite.<sup>[2][3]</sup>

Personal Protective Equipment (PPE) required when handling **R1-11**:

- Safety glasses or goggles
- Impervious gloves
- Laboratory coat or coveralls
- In situations with potential for significant vapor exposure, a NIOSH-approved respirator may be necessary.

## Quantitative Data Summary

For safe handling and disposal, it is crucial to be aware of the exposure limits and other key quantitative data for **R1-11**.

Parameter	Value	Reference
Occupational Exposure Limit (OEL)	1000 ppm (8-hour TWA)	[3]
Boiling Point	23.6°C (74.5°F)	[2]
Vapor Pressure	High	[1]
Ozone Depletion Potential (ODP)	1.0	[4]

## Disposal Protocol

The disposal of **R1-11** must be conducted in accordance with federal, state, and local regulations due to its ozone-depleting nature.[2] It is illegal to release **R1-11** into the atmosphere.[3]

### Step 1: Containerization and Labeling

- **Select an Appropriate Waste Container:** Use a designated, leak-proof, and properly sealed container compatible with **R1-11**. The original container is often the best option if it is in good condition.
- **Label the Container:** Clearly label the waste container as "Hazardous Waste - **R1-11** (Trichlorofluoromethane)". The label should also include the accumulation start date and the hazard characteristics (e.g., "Compressed Gas," "Contains Gas Under Pressure").

### Step 2: Segregation and Storage

- **Segregate from Incompatible Materials:** Store the **R1-11** waste container away from incompatible materials, particularly reactive metals such as sodium, potassium, and barium, with which it can react violently.[3]

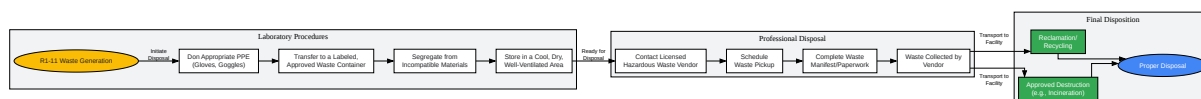
- Store in a Designated Area: Keep the waste container in a cool, dry, and well-ventilated area designated for hazardous waste storage.[2][3] The storage area should be away from direct sunlight and heat sources to prevent pressurization of the container.[2]

### Step 3: Arrange for Professional Disposal

- Contact a Licensed Waste Disposal Facility: Arrange for the collection and disposal of the **R1-11** waste through a licensed and approved hazardous waste disposal company. These companies are equipped to handle and process or reclaim refrigerants in an environmentally responsible manner.
- Do Not Attempt to Treat or Dispose of On-Site: Laboratory personnel should not attempt to neutralize or dispose of **R1-11** through conventional laboratory waste streams (e.g., sink disposal, incineration). Disposal must be handled by qualified professionals.

## Experimental Workflow for R1-11 Disposal

The following diagram illustrates the procedural flow for the proper disposal of **R1-11** from a laboratory setting.

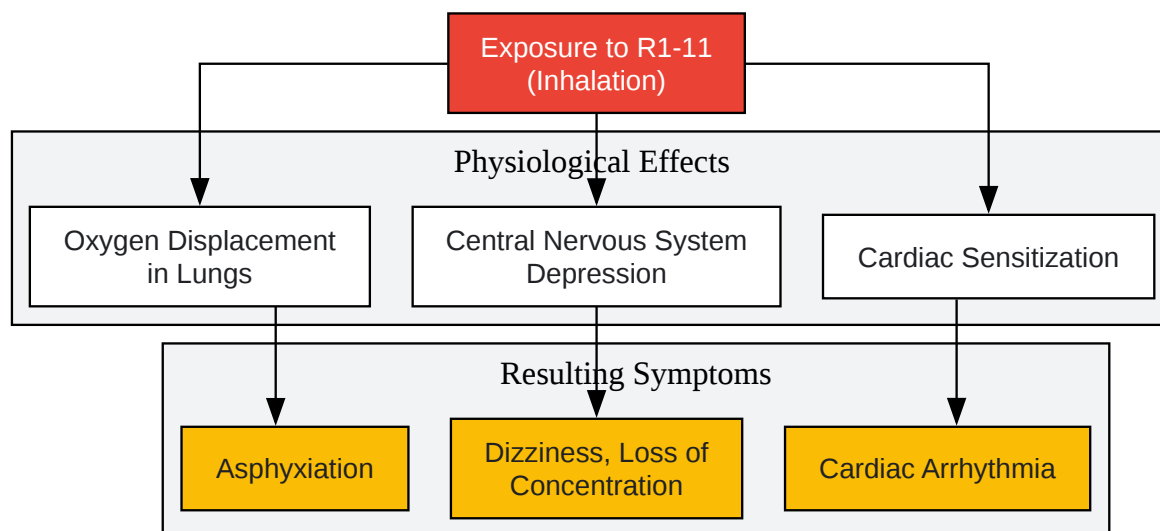


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Caption: Workflow for the safe disposal of **R1-11**.

## Signaling Pathway of R1-11 Health Hazards

The following diagram illustrates the logical progression of health hazards associated with **R1-11** exposure.



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- To cite this document: BenchChem. [Proper Disposal Procedures for R1-11 (Trichlorofluoromethane)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12367100#r1-11-proper-disposal-procedures\]](https://www.benchchem.com/product/b12367100#r1-11-proper-disposal-procedures)

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